

Commercial availability and purity of 3-Ethynonane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3-Ethynonane**

Cat. No.: **B092655**

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Technical Guide: 3-Ethynonane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, purity, and analytical methodologies for **3-Ethynonane**. The information is intended to assist researchers, scientists, and professionals in drug development in sourcing and utilizing this compound.

Commercial Availability and Purity

3-Ethynonane is commercially available from a variety of chemical suppliers. The purity levels typically range from 96% to over 98%. The following table summarizes the availability of **3-Ethynonane** from a selection of suppliers. Please note that availability, purity, and packaging may vary, and it is recommended to contact the suppliers directly for the most current information.

Supplier	Purity	Pack Size	Lead Time
American Custom Chemicals Corporation	96%	10g	7 Day(s)
Chemos GmbH	96%	100g	7 Day(s)
UkrOrgSynthesis	96%	1g	35 Day(s)
Hangzhou J&H Chemical Co., Ltd.	98%	1kg	7 Day(s)
SAGECHEM LIMITED	98%	1kg	7 Day(s)
Dayang Chem (Hangzhou) Co., Ltd.	98%	1kg	7 Day(s)
Chengdu SinoStandards Bio-Tech Co.,Ltd.	98+%	100mg	7 Day(s)

Experimental Protocols

Purity Analysis by Gas Chromatography (GC)

Gas chromatography is the primary method for assessing the purity of **3-Ethylnonane**.^[1] The following parameters have been reported in the NIST (National Institute of Standards and Technology) database for the analysis of **3-Ethylnonane** and can serve as a starting point for method development.

Methodology:

- Instrumentation: A standard gas chromatograph equipped with a flame ionization detector (FID) is suitable for this analysis.
- Sample Preparation: Prepare a dilute solution of **3-Ethylnonane** in a volatile organic solvent such as hexane or pentane. The concentration should be optimized to be within the linear range of the detector.

- **Injection:** A split/splitless injector is typically used. The injection volume and split ratio should be optimized for the specific instrument and column.
- **Separation:** The separation of **3-EthylNonane** from any impurities is achieved on a capillary column. The NIST database provides the following examples of column and temperature conditions:

Parameter	Condition 1	Condition 2
Column Type	Capillary	Capillary
Active Phase	OV-1	Apiezon L
Column Length	150 m	-
Column Diameter	0.50 mm	-
Carrier Gas	He	-
Temperature	60 °C	100 °C

- **Detection:** A Flame Ionization Detector (FID) is commonly used for the detection of hydrocarbons like **3-EthylNonane** due to its high sensitivity.
- **Data Analysis:** The purity of the sample is determined by calculating the peak area percentage of the **3-EthylNonane** peak relative to the total area of all peaks in the chromatogram.

Purification by Fractional Distillation

For applications requiring higher purity than what is commercially available, fractional distillation can be employed. This technique separates compounds based on differences in their boiling points.

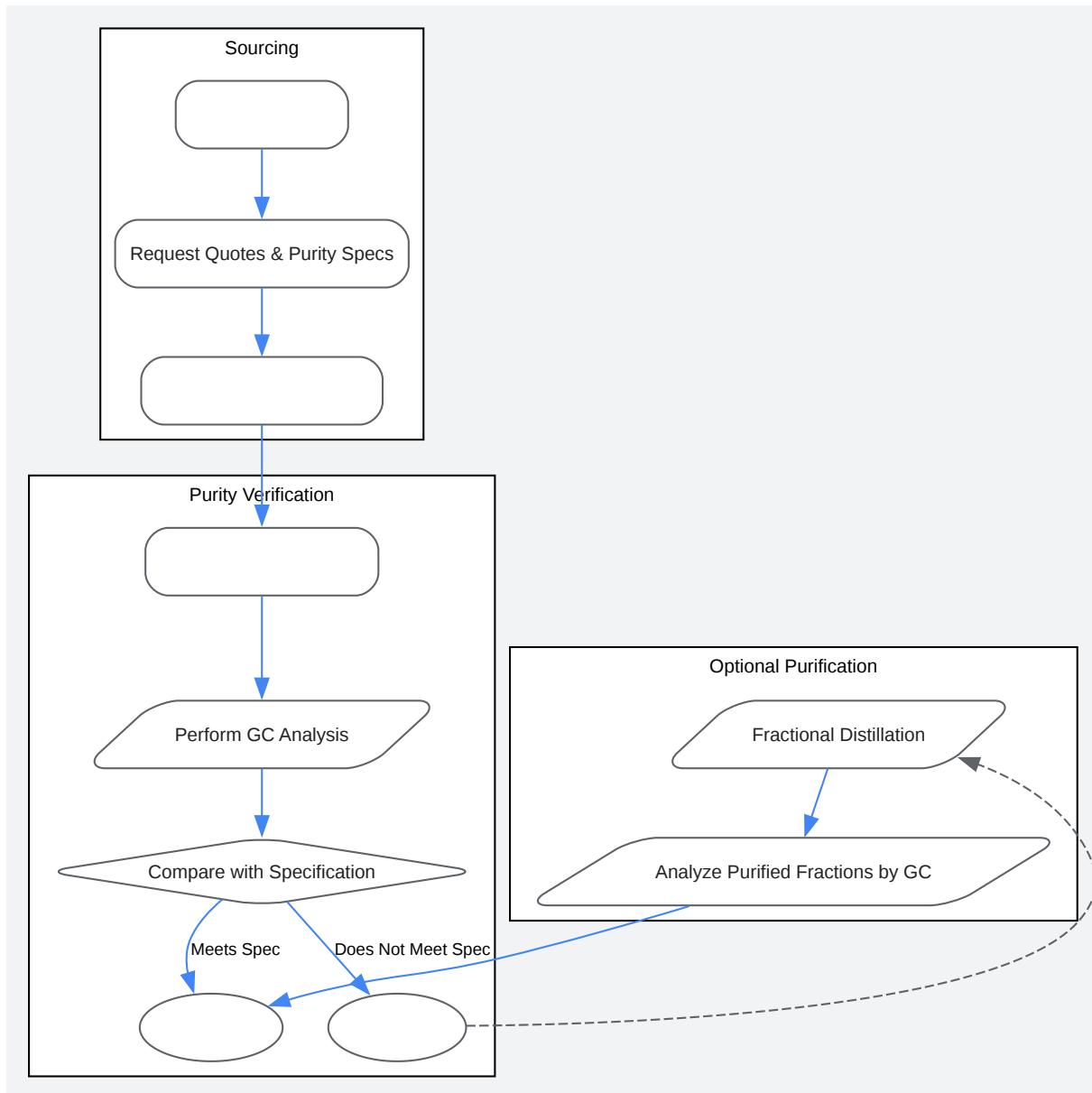
Methodology:

- **Apparatus:** A fractional distillation apparatus consists of a heating mantle, a boiling flask, a fractionating column (e.g., Vigreux or packed column), a condenser, a receiving flask, and a thermometer.

- Procedure:
 - Place the **3-Ethynonane** in the boiling flask with a few boiling chips.
 - Assemble the fractional distillation apparatus, ensuring all joints are properly sealed.
 - Slowly heat the boiling flask. As the liquid boils, the vapor will rise through the fractionating column.
 - The fractionating column provides a large surface area for repeated vaporization and condensation cycles, which enriches the vapor with the more volatile component (the compound with the lower boiling point).
 - Monitor the temperature at the top of the column. The temperature will plateau at the boiling point of the substance that is distilling over.
 - Collect the fraction that distills over at the boiling point of **3-Ethynonane** (approximately 188-189 °C). Discard any initial fractions that distill at lower temperatures (impurities) and any residue remaining in the boiling flask (less volatile impurities).
- Purity Verification: The purity of the collected fractions should be verified using Gas Chromatography as described in the previous section.

Workflow for Acquisition and Purity Verification of **3-Ethynonane**

The following diagram illustrates a typical workflow for sourcing **3-Ethynonane** and ensuring its purity for research and development purposes.

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Caption: Workflow for sourcing and verifying the purity of **3-Ethynonane**.

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References

- 1. 3-Ethynonane (17302-11-3) for sale [vulcanchem.com]
- To cite this document: BenchChem. [Commercial availability and purity of 3-Ethynonane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b092655#commercial-availability-and-purity-of-3-ethynonane>

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